

Essential Personal Protective Equipment (PPE) for Handling AI-10-104

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Compound of Interest

Compound Name: AI-10-104

Cat. No.: B15138206

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For Immediate Implementation: A Guide for Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **AI-10-104**, a potent RUNX inhibitor. Adherence to these guidelines is essential to ensure personnel safety and prevent contamination. **AI-10-104** has demonstrated significant biological activity, including sedative effects and potential lethality at high doses in animal studies, necessitating stringent safety protocols.

Personal Protective Equipment (PPE) Summary

A comprehensive risk assessment should be conducted for all planned work with **AI-10-104**. The following table summarizes the minimum required PPE for key laboratory operations.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving & Storage	Safety glasses with side shields	Nitrile gloves	Laboratory coat	Not generally required
Weighing (Solid)	Chemical splash goggles	Double-gloving with nitrile gloves	Disposable solid-front gown with tight-fitting cuffs	NIOSH-approved N95 or higher respirator
Dissolution (in solvent)	Chemical splash goggles	Double-gloving with nitrile gloves	Disposable solid-front gown with tight-fitting cuffs	Required if not in a certified chemical fume hood
In Vitro Experiments	Safety glasses with side shields	Nitrile gloves	Laboratory coat	Not generally required if handled in solution
In Vivo Experiments	Chemical splash goggles	Double-gloving with nitrile gloves	Disposable solid-front gown with tight-fitting cuffs	Required for procedures with potential for aerosolization
Waste Disposal	Chemical splash goggles	Nitrile gloves	Laboratory coat	Required if handling solid waste outside of a fume hood

Experimental Protocol: Safe Handling of AI-10-104

This protocol outlines the essential steps for safely handling **AI-10-104** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **AI-10-104** in a designated, locked, and well-ventilated area, away from incompatible materials.

- The storage temperature should be as recommended by the supplier, typically -20°C or -80°C.

2. Weighing the Solid Compound:

- Crucial: All weighing of solid **AI-10-104** must be performed in a certified chemical fume hood or a glove box to minimize inhalation exposure.
- Don the appropriate PPE as specified in the table above.
- Use dedicated weighing tools (spatulas, weigh paper).
- Clean the balance and surrounding area with a suitable solvent (e.g., 70% ethanol) after weighing.

3. Dissolution:

- Perform all dissolution procedures within a certified chemical fume hood.
- Add the solvent to the vial containing the pre-weighed **AI-10-104** slowly to avoid splashing.
- Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.

4. Use in Experiments:

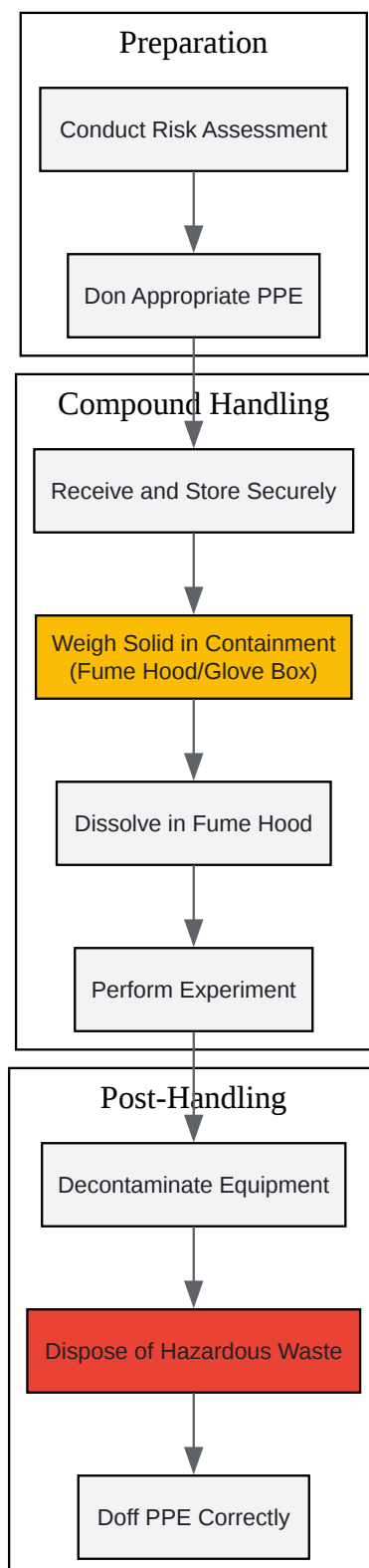
- When handling solutions of **AI-10-104**, always wear the minimum required PPE.
- Avoid the creation of aerosols.
- For in vivo studies, administer the compound in a well-ventilated area and handle animal waste as potentially contaminated.

5. Decontamination and Disposal:

- All disposable materials that have come into contact with **AI-10-104** (e.g., pipette tips, tubes, gloves, gowns) must be disposed of as hazardous chemical waste.
- Decontaminate all non-disposable equipment with an appropriate solvent.

- Follow all institutional and local regulations for hazardous waste disposal.

Workflow for Handling AI-10-104



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Caption: Workflow for the safe handling of **AI-10-104**.

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